

Dasatinib hydrochloride solubility problems in aqueous buffers

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Compound of Interest

Compound Name: *Dasatinib hydrochloride*

Cat. No.: *B3010476*

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Technical Support Center: Dasatinib Hydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered when preparing aqueous solutions of **dasatinib hydrochloride** for experimental use.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why is my **dasatinib hydrochloride** not dissolving in my aqueous buffer (e.g., PBS, pH 7.4)?

A1: **Dasatinib hydrochloride** exhibits highly pH-dependent solubility.^{[1][2]} It is a weak base and is much more soluble in acidic environments (pH < 4) than in neutral or alkaline conditions.^{[1][2]} Phosphate-buffered saline (PBS) typically has a pH of 7.2-7.4, a range where dasatinib's aqueous solubility is exceedingly low (<0.001 mg/mL), leading to precipitation or failure to dissolve.^{[1][2]}

Q2: I observed precipitation after diluting my DMSO stock of **dasatinib hydrochloride** into my cell culture medium.

A2: This is a common issue and is also related to the pH-dependent solubility of dasatinib. Cell culture media are typically buffered to a physiological pH (around 7.4). When a concentrated dasatinib stock in an organic solvent like DMSO is diluted into this neutral pH environment, the drug will likely precipitate out of solution.

Q3: How can I prepare a working solution of **dasatinib hydrochloride** in an aqueous buffer for my in vitro assay?

A3: For in vitro applications, a common and effective method is to first dissolve the **dasatinib hydrochloride** in an organic solvent such as DMSO or DMF to create a concentrated stock solution.^{[3][4]} This stock solution can then be serially diluted with the desired aqueous buffer or cell culture medium immediately before use.^[5] It is crucial to minimize the storage time of the final aqueous solution, ideally preparing it fresh for each experiment.^{[3][4]}

Q4: What is the recommended procedure for preparing **dasatinib hydrochloride** for in vivo animal studies?

A4: For in vivo studies, where direct injection of organic solvents like DMSO may be undesirable, several alternative formulation strategies can be employed. One common approach is to use a citrate buffer (e.g., 80 mM sodium citrate) to maintain an acidic pH, which enhances the solubility of dasatinib.^[5] Another strategy involves the use of co-solvents and surfactants. A frequently cited vehicle for in vivo use consists of a mixture of DMSO, PEG300, Tween-80, and saline.^{[6][7][8]}

Q5: My **dasatinib hydrochloride** solution appears cloudy. What should I do?

A5: Cloudiness or turbidity indicates that the **dasatinib hydrochloride** is not fully dissolved or has precipitated. If you encounter this, you can try gentle heating and/or sonication to aid dissolution.^{[6][7]} However, be cautious with heating as it may affect the stability of the compound. If the solution remains cloudy, it is best to reprepare it, ensuring the correct solvent and pH conditions are used.

Solubility Data

The solubility of dasatinib is significantly influenced by the pH of the aqueous medium and the presence of organic co-solvents.

Table 1: pH-Dependent Aqueous Solubility of Dasatinib

pH	Solubility (mg/mL)	Buffer System
~1.0	49.6	Not specified
2.0	High	10 mM Hydrochloric acid
2.6	18.4	Not specified
3.64	3.62	Not specified
3.81	1.40	Not specified
4.28	0.205	Not specified
4.5	Moderate	28 mM Acetic acid / 22 mM Sodium acetate
6.8	<0.001	50 mM KH ₂ PO ₄ / 22 mM NaOH (Phosphate buffer)
6.99	<0.001	Not specified

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)

Table 2: Solubility of Dasatinib in Various Solvents

Solvent System	Approximate Solubility (mg/mL)	Notes
DMSO	14.3 - 100	Solubility can vary between suppliers.[4][9]
DMF	25	Dimethylformamide.[4]
1:1 DMF:PBS (pH 7.2)	0.5	Prepared by first dissolving in DMF, then diluting with PBS.[3][4]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 3.33	A common vehicle for in vivo studies.[6]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 3.33	SBE- β -CD can improve aqueous solubility.[6]

Experimental Protocols

Protocol 1: Preparation of **Dasatinib Hydrochloride** Stock Solution for In Vitro Use

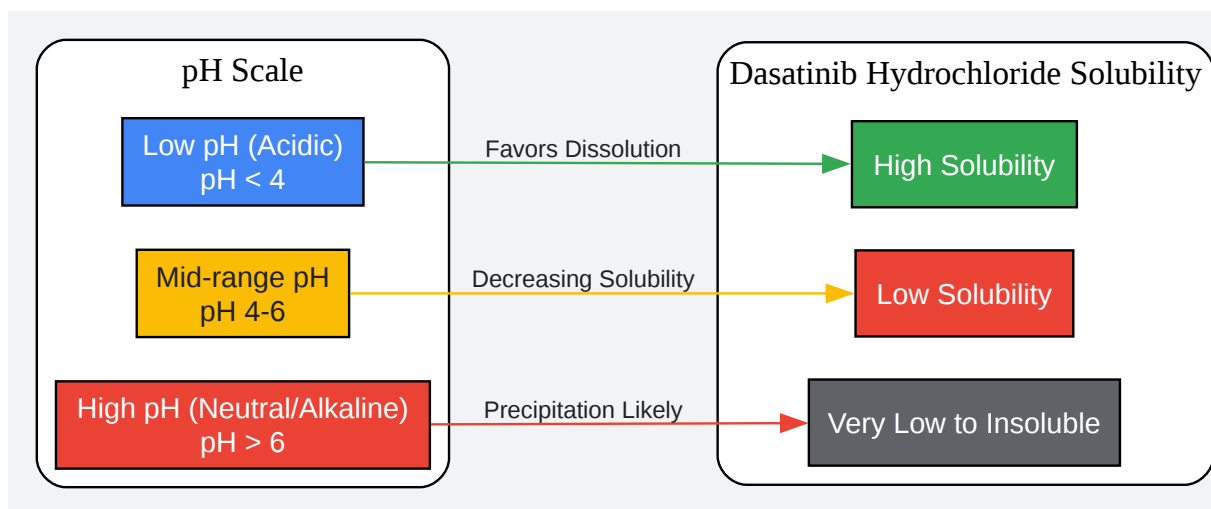
- Weighing: Accurately weigh the desired amount of **dasatinib hydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution in Organic Solvent: Add the appropriate volume of 100% DMSO or DMF to achieve a high-concentration stock solution (e.g., 10-50 mg/mL).
- Mixing: Vortex or sonicate the solution until the **dasatinib hydrochloride** is completely dissolved.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.[6] It is recommended to store the stock solution under an inert gas.[4]

Protocol 2: Preparation of **Dasatinib Hydrochloride** Working Solution for In Vivo Use (Co-solvent Method)

- Prepare Stock: Prepare a concentrated stock solution of **dasatinib hydrochloride** in DMSO (e.g., 33.3 mg/mL).[6]

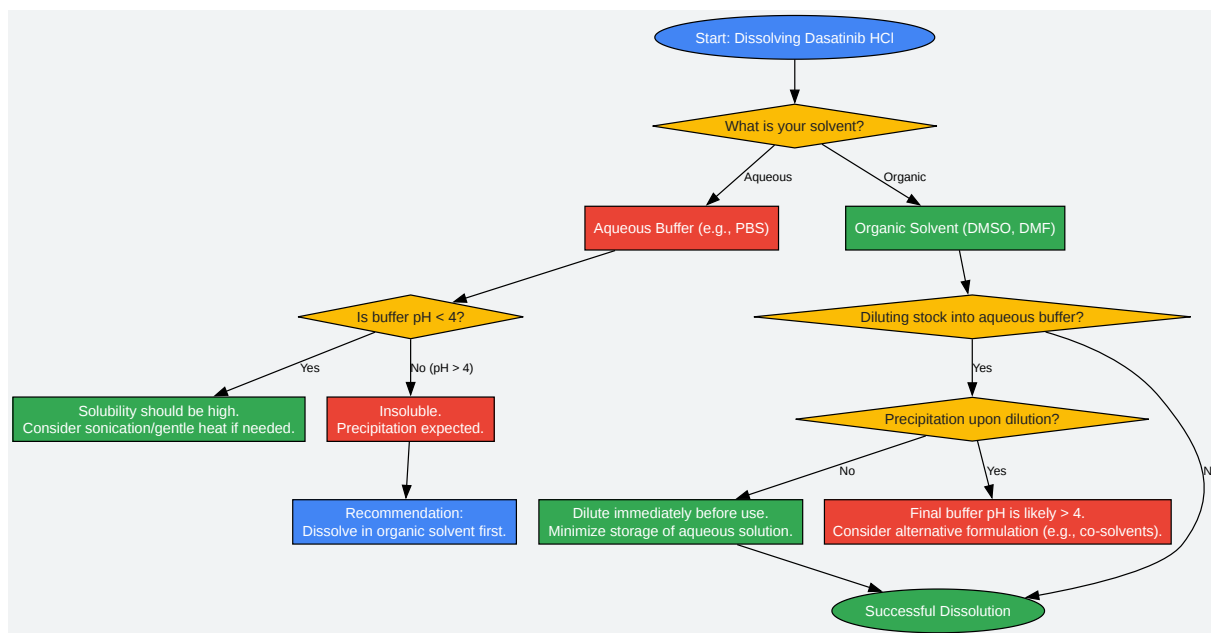
- Vehicle Preparation: In a sterile tube, add the following solvents sequentially, ensuring complete mixing after each addition:
 - 400 μ L PEG300
 - 100 μ L of the **dasatinib hydrochloride** DMSO stock solution
 - 50 μ L Tween-80
 - 450 μ L Saline (0.9% NaCl in sterile water)
- Final Concentration: This will result in a 1 mL working solution with a **dasatinib hydrochloride** concentration of approximately 3.33 mg/mL.[6]
- Administration: It is recommended to prepare this working solution fresh on the day of use.[6]

Visual Guides



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Caption: Relationship between pH and **Dasatinib Hydrochloride** Solubility.



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Caption: Troubleshooting workflow for dissolving **dasatinib hydrochloride**.

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References

- 1. Dasatinib anhydrate containing oral formulation improves variability and bioavailability in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. selleckchem.com [selleckchem.com]
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